

In-Depth Technical Guide: 1,4-Dinicotinoylpiperazine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,4-Dinicotinoylpiperazine

Cat. No.: B105790

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Core Compound Identification

CAS Number: Not definitively available in public databases.

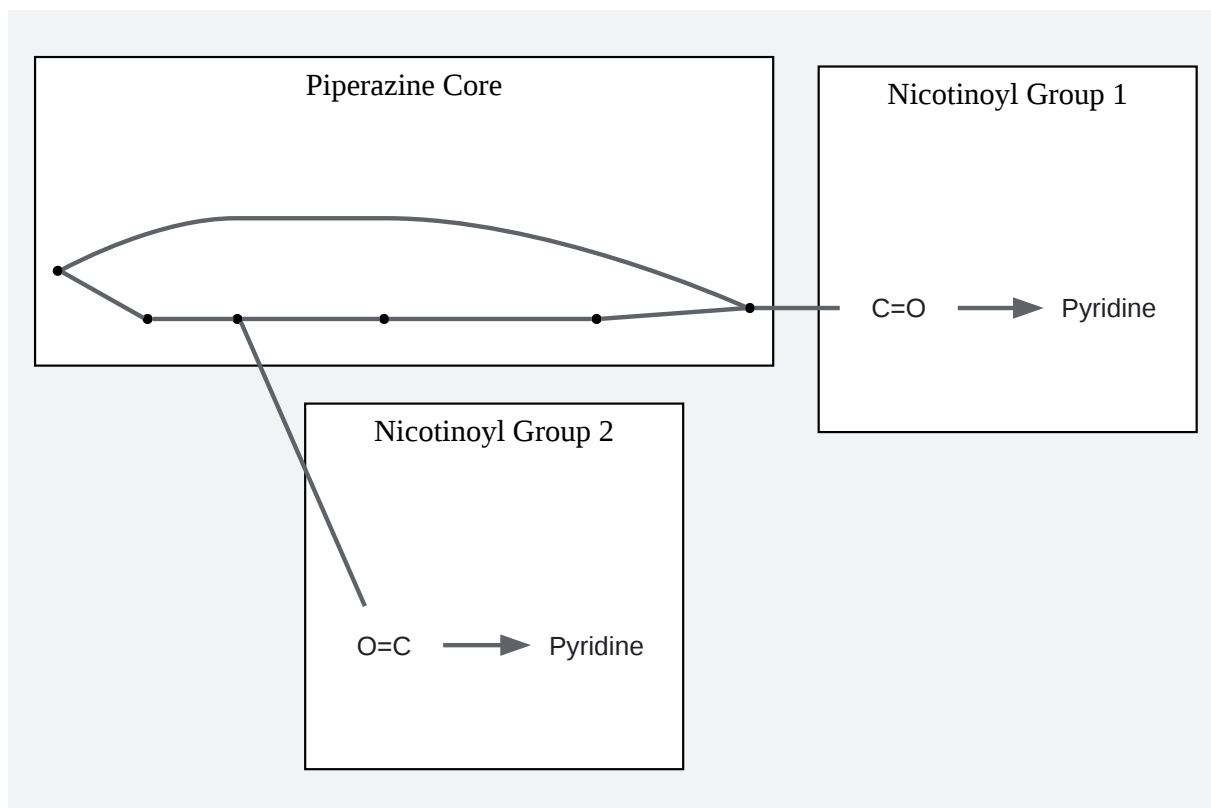
Chemical Structure:

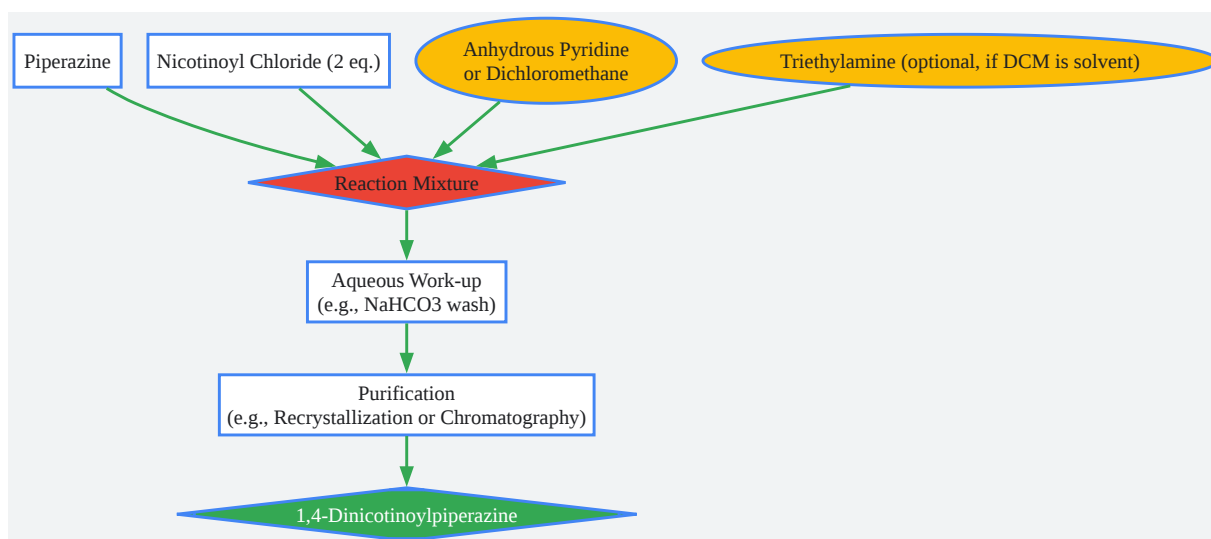
1,4-Dinicotinoylpiperazine, also known as 1,4-bis(pyridin-3-ylcarbonyl)piperazine, consists of a central piperazine ring where the nitrogen atoms at positions 1 and 4 are each substituted with a nicotinoyl group (a pyridin-3-ylcarbonyl group).

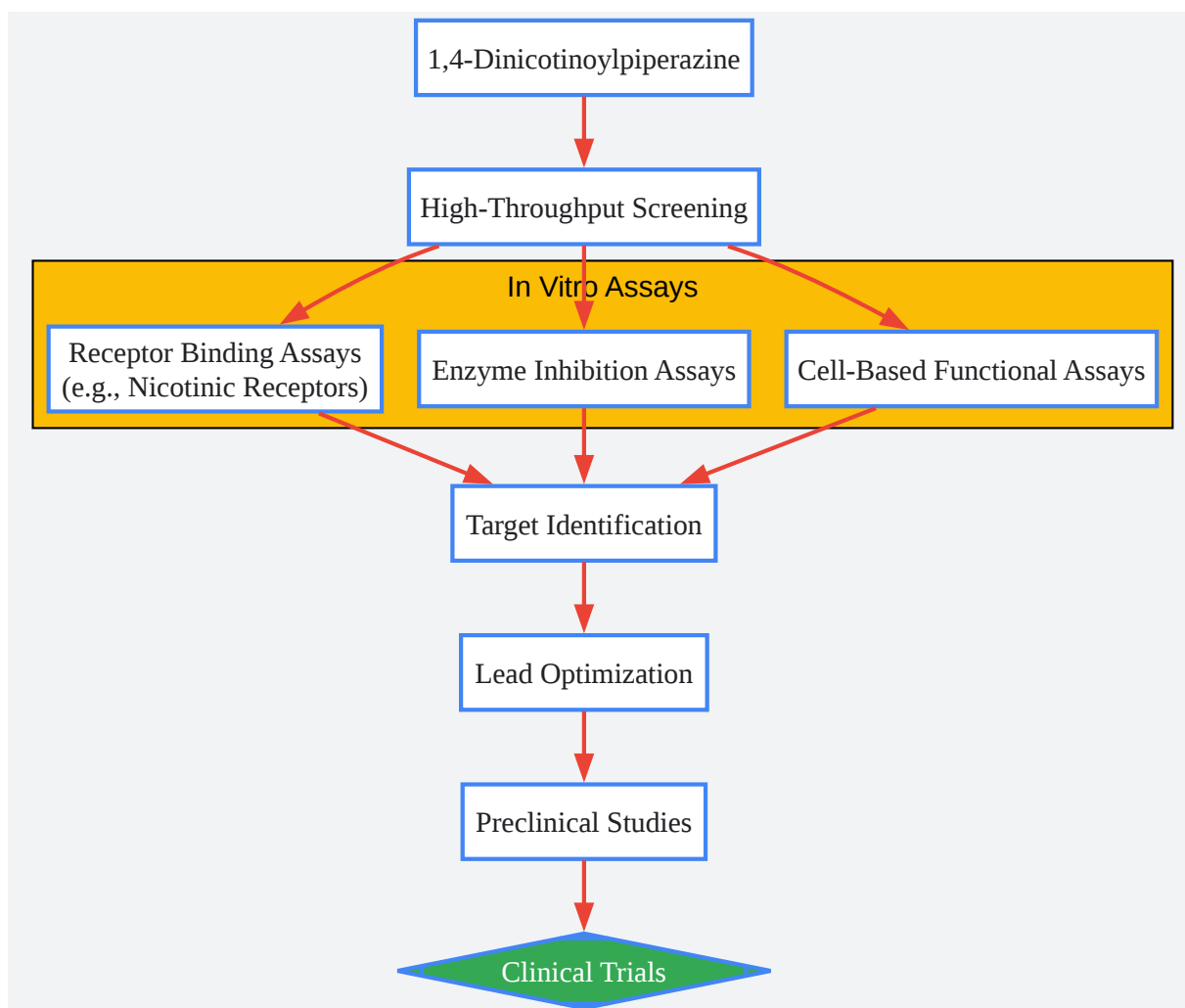
Molecular Formula: $C_{16}H_{16}N_4O_2$

Molecular Weight: 296.33 g/mol

Chemical Structure Diagram:







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